

Essential Safety and Logistical Information for Handling Elexacaftor-13C,d3

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Compound of Interest

Compound Name: Elexacaftor-13C,d3

Cat. No.: B12398842

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Elexacaftor-13C,d3**, ensuring the safety of laboratory personnel and compliance with regulatory standards. The following procedures are based on the available safety data for Elexacaftor and general best practices for handling chemical compounds in a research setting.

Hazard Identification and Personal Protective Equipment

Elexacaftor is classified with specific hazards that necessitate the use of appropriate personal protective equipment (PPE) to minimize exposure risks.^{[1][2]} It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

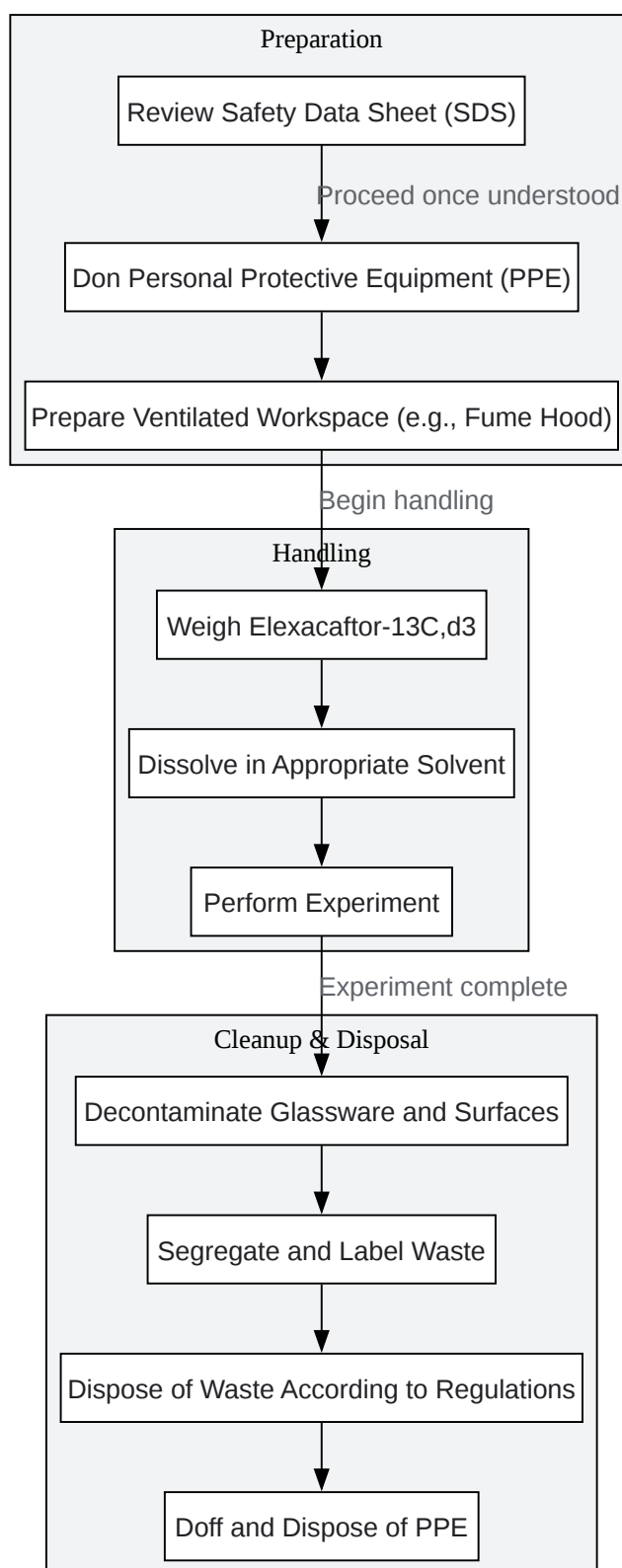
Summary of Required Personal Protective Equipment

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side-shields to provide comprehensive protection. ^[1]
Hand Protection	Protective Gloves	Chemically resistant gloves are required.
Body Protection	Impervious Clothing	A lab coat or other protective clothing should be worn. ^[1]
Respiratory Protection	Suitable Respirator	To be used to avoid inhalation of dust or aerosols. ^{[1][3]}

Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical to ensure safety during the handling of **Elexacaftor-13C,d3**.

Experimental Workflow for Handling **Elexacaftor-13C,d3**



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*A logical workflow for the safe handling of **Elexacaftor-13C,d3**.*

Step-by-Step Handling and Disposal Procedures

Preparation:

- Review the Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for Elexacaftor.[4]
- Personal Protective Equipment (PPE): Don the required PPE as specified in the table above. This includes safety goggles with side-shields, protective gloves, and a lab coat.[1][4]
- Ventilation: All handling of **Elexacaftor-13C,d3** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[1][4]
- Emergency Equipment: Ensure that an eye wash station and safety shower are readily accessible.[1]

Handling:

- Avoid Contact: Take care to prevent contact with the skin, eyes, and clothing.[4] Avoid creating dust and aerosols during handling.[1]
- Eating and Drinking: Do not eat, drink, or smoke in the area where the chemical is being handled.[1]
- Hand Washing: Wash hands thoroughly after handling the compound.[1]

Disposal Plan:

- Waste Disposal: Dispose of **Elexacaftor-13C,d3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2]
- Container Disposal: Do not reuse the original container. Dispose of it as unused product.
- Environmental Precautions: Prevent the product from entering drains or sewage systems.[2][3]

In Case of Exposure or Spill:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[1]
- Ingestion: Rinse the mouth with water.[1]
- Spill: For spills, use appropriate absorbent material and dispose of it as hazardous waste. Ensure the area is well-ventilated during cleanup. Evacuate personnel to safe areas if necessary.[1]

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